

"physical and chemical properties of 2,6-Dibenzylcyclohexanone"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibenzylcyclohexanone

Cat. No.: B15475358

[Get Quote](#)

An In-Depth Technical Guide to 2,6-Dibenzylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-Dibenzylcyclohexanone**. Due to the limited availability of published data for this specific saturated ketone, this document also presents detailed experimental protocols and biological activity information for the closely related and extensively studied α,β -unsaturated analogue, 2,6-Dibenzylidenecyclohexanone, to serve as a valuable reference for researchers. All quantitative data is summarized in structured tables, and key experimental workflows are visualized using Graphviz diagrams.

Physical and Chemical Properties of 2,6-Dibenzylcyclohexanone

While comprehensive experimental data for **2,6-Dibenzylcyclohexanone** is not widely available in the public domain, a summary of its known physical and chemical properties is presented in Table 1. This information is primarily based on computational predictions and data from chemical suppliers.

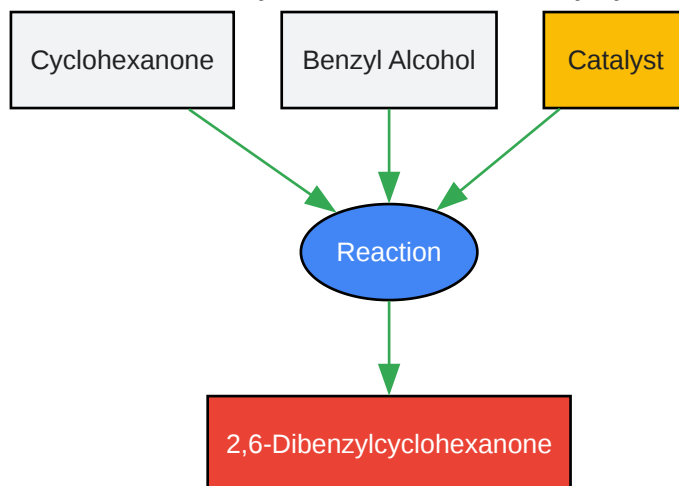
Table 1: Physical and Chemical Properties of **2,6-Dibenzylcyclohexanone**

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ O	LookChem[1]
Molecular Weight	278.39 g/mol	LookChem[1]
Density	1.072 g/cm ³	LookChem[1]
Boiling Point	420.1 °C at 760 mmHg	LookChem[1]
Flash Point	182.3 °C	LookChem[1]
Vapor Pressure	2.88E-07 mmHg at 25°C	LookChem[1]
LogP	4.457	LookChem[1]
Hydrogen Bond Donor Count	0	LookChem[1]
Hydrogen Bond Acceptor Count	1	LookChem[1]
Rotatable Bond Count	4	LookChem[1]
Exact Mass	278.167065 g/mol	LookChem[1]
CAS Number	36040-03-6	LookChem[1]

Synthesis of 2,6-Dibenzylcyclohexanone

A reported synthesis of **2,6-Dibenzylcyclohexanone** involves the reaction of cyclohexanone with benzyl alcohol.[1] The logical workflow for this synthesis is depicted in the following diagram.

Logical Workflow for the Synthesis of 2,6-Dibenzylcyclohexanone



[Click to download full resolution via product page](#)

Caption: Synthesis of **2,6-Dibenzylcyclohexanone**.

Experimental Protocols: A Reference from 2,6-Dibenzylidenecyclohexanone

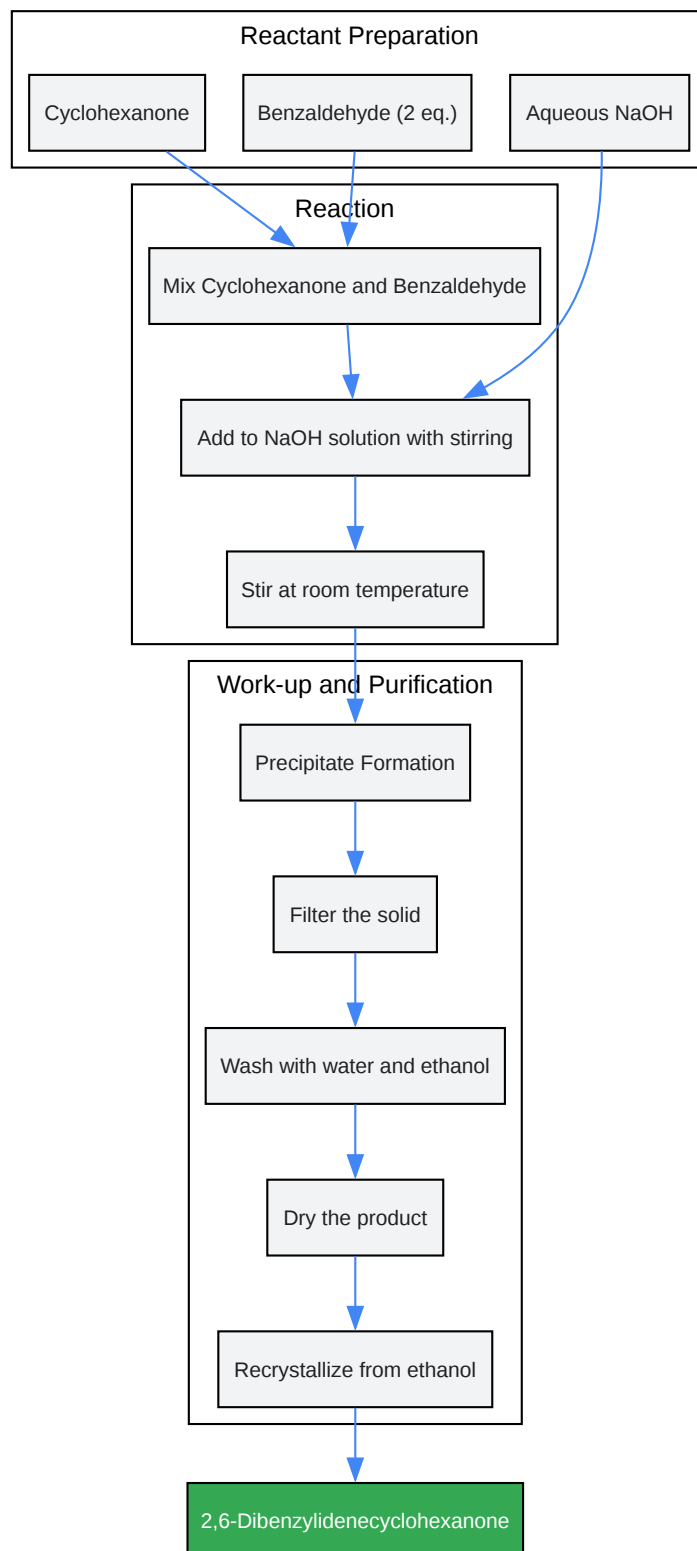
Detailed experimental protocols for the synthesis and characterization of **2,6-Dibenzylcyclohexanone** are scarce. However, extensive literature exists for its unsaturated analog, 2,6-Dibenzylidenecyclohexanone. The following protocols for the synthesis and characterization of this related compound are provided as a methodological reference.

Synthesis of 2,6-Dibenzylidenecyclohexanone via Claisen-Schmidt Condensation

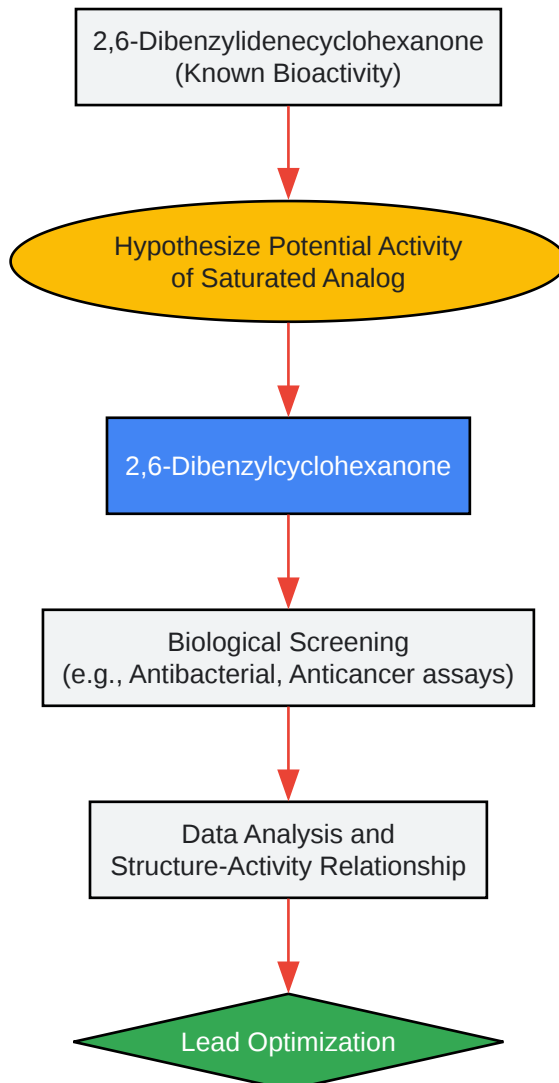
The most common method for the synthesis of 2,6-Dibenzylidenecyclohexanone is the Claisen-Schmidt condensation of cyclohexanone with two equivalents of benzaldehyde in the presence of a base, typically sodium hydroxide.

Experimental Workflow:

Experimental Workflow for the Synthesis of 2,6-Dibenzylidenecyclohexanone



Investigative Pathway for Biological Activity



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dSPACE.kuet.ac.bd [dSPACE.kuet.ac.bd]

- To cite this document: BenchChem. ["physical and chemical properties of 2,6-Dibenzylcyclohexanone"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15475358#physical-and-chemical-properties-of-2-6-dibenzylcyclohexanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com